

3-Methylhexanal chemical properties and structure

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Compound of Interest

Compound Name: 3-Methylhexanal

Cat. No.: B098541

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An In-depth Technical Guide to **3-Methylhexanal**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylhexanal is a branched-chain aldehyde that serves as a significant model compound in organic chemistry and is utilized as an analytical standard in various scientific research applications.[1] Its structure, characterized by a methyl group at the third carbon position, introduces a chiral center, making it a point of interest for stereochemical studies.[1] This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **3-Methylhexanal**.

Chemical Structure and Identifiers

3-Methylhexanal is a saturated fatty aldehyde and a member of the class of organic compounds known as medium-chain aldehydes.[2][3] The presence of a methyl branch at the C3 position creates a chiral center, influencing its physical and chemical properties.[1]

- IUPAC Name: **3-methylhexanal**[2]
- Molecular Formula: C₇H₁₄O[2]
- SMILES: CCCC(C)CC=O[2]

- InChI: InChI=1S/C7H14O/c1-3-4-7(2)5-6-8/h6-7H,3-5H2,1-2H3[2]
- InChIKey: ZSJUABCTGCNBPF-UHFFFAOYSA-N[2]
- CAS Number: 19269-28-4[2]

Caption: 2D structure of **3-Methylhexanal**.

Quantitative Chemical Properties

The following table summarizes the key quantitative properties of **3-Methylhexanal**.

Property	Value	Unit	Source
Molecular Weight	114.19	g/mol	[2]
Boiling Point	143.00 to 144.00	°C	[4]
Density	0.800-0.805	g/cm ³	[2]
Specific Gravity	0.74500 to 0.81100 @ 25.00 °C	[4][5]	
Refractive Index	1.409-1.414	[2]	
Vapor Pressure	5.920000	mm/Hg @ 25.00 °C	[4]
Water Solubility	1.85	g/L	[3]
logP (Octanol/Water Partition Coefficient)	2.54	[3]	

Physical and Chemical Characteristics

- Appearance: Colorless to pale yellow clear liquid.[2]
- Odor: Sweet green aroma.[2]
- Solubility: Very slightly soluble in water; soluble in pentane, diethyl ether, and ethanol.[2]

Experimental Protocols

3-Methylhexanal is frequently employed as an analytical standard for its quantification in various samples using techniques like gas chromatography (GC).^[1]

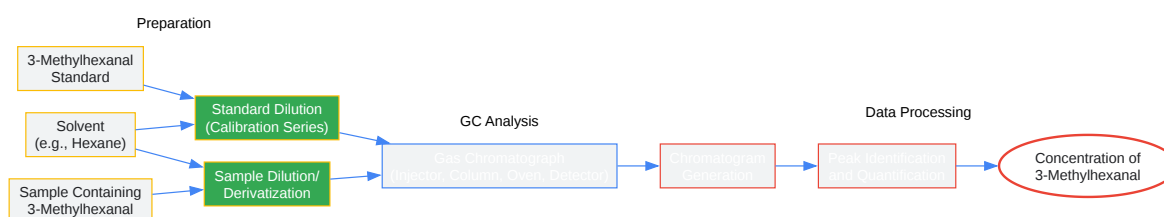
General Protocol for Gas Chromatography (GC) Analysis

This protocol outlines a general methodology for the analysis of **3-Methylhexanal** in a sample.

- Sample Preparation:
 - Dilute the sample containing **3-Methylhexanal** in a volatile organic solvent, such as dichloromethane or hexane.
 - If necessary, perform a derivatization step to enhance volatility and thermal stability.
- Standard Preparation:
 - Prepare a series of standard solutions of **3-Methylhexanal** of known concentrations in the same solvent used for the sample.
- GC System Configuration:
 - Injector: Set to a temperature that ensures rapid vaporization of the sample without degradation (e.g., 250 °C).
 - Column: Select a capillary column with a stationary phase appropriate for aldehyde analysis (e.g., a non-polar or medium-polarity column).
 - Oven Program: Implement a temperature gradient to separate the components of the sample. An example program could be:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Maintain 250 °C for 5 minutes.
 - Detector: A Flame Ionization Detector (FID) is commonly used for the detection of organic compounds. Set the detector temperature higher than the final oven temperature (e.g.,

280 °C).

- Carrier Gas: Use an inert gas, such as helium or nitrogen, at a constant flow rate.
- Analysis:
 - Inject a fixed volume (e.g., 1 µL) of the prepared standard solutions to generate a calibration curve.
 - Inject the same volume of the prepared sample.
- Data Processing:
 - Identify the peak corresponding to **3-Methylhexanal** in the chromatogram based on its retention time compared to the standards.
 - Quantify the amount of **3-Methylhexanal** in the sample by comparing its peak area to the calibration curve.



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Caption: Experimental workflow for GC analysis of **3-Methylhexanal**.

Biological Activity and Signaling Pathways

Research into the specific biological activities of **3-Methylhexanal** is limited.[1] Its structure, possessing both hydrophobic and polar characteristics, suggests potential interactions with biological membranes.[1] The aldehyde functional group is a key pharmacophore that can react with biological molecules.[1]

3-Methylhexanal has been detected in biological systems and is listed in the Human Metabolome Database (HMDB), though it is categorized as "detected but not quantified".[1][6] This indicates its presence in biological samples without established reference ranges.[1] At present, there is insufficient evidence in the scientific literature to associate **3-Methylhexanal** with specific, well-defined signaling pathways. Further research is needed to elucidate its potential roles in metabolic pathways and as a biomarker.[1]

Safety and Handling

According to GHS classifications, **3-Methylhexanal** is considered to cause skin and serious eye irritation.[2] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound.

Applications in Research

- **Analytical Standard:** It is primarily used as an analytical standard for its identification and quantification in various matrices including biological samples, food products, and environmental samples.[1]
- **Organic Chemistry:** It serves as a model compound for studying the reactivity of branched-chain aldehydes and the stereochemical aspects of organic reactions.[1]
- **Flavor and Fragrance:** **3-Methylhexanal** is used as a flavoring agent in food products.[2]

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